

# Personal protective equipment for handling 3,5-Dibromo-4-methylaniline

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## Compound of Interest

Compound Name: 3,5-Dibromo-4-methylaniline

Cat. No.: B084101

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## Essential Safety and Handling Guide for 3,5-Dibromo-4-methylaniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3,5-Dibromo-4-methylaniline** (CAS No. 13194-73-5) in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

## Hazard Identification and Personal Protective Equipment (PPE)

**3,5-Dibromo-4-methylaniline** is a hazardous substance that requires careful handling. It is toxic if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation. [1][2] The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

Quantitative Data Summary

Property	Value	Reference
CAS Number	13194-73-5	[1]
Molecular Formula	C7H7Br2N	[1]
Molecular Weight	264.96 g/mol	[1]
Appearance	Solid	[2][3]
Melting Point	90-94 °C	[2][3]
Hazard Statements	H301, H315, H319, H335	[1][2]
Signal Word	Warning	[2]

### Recommended Personal Protective Equipment (PPE)

To mitigate the risks associated with handling this chemical, the following personal protective equipment is mandatory:

- **Respiratory Protection:** A dust respirator (such as a type N95) should be worn to prevent inhalation of dust particles.[2][4] Handling should be performed in a well-ventilated area, preferably within a chemical fume hood.[4][5]
- **Hand Protection:** Chemical-resistant protective gloves are required to prevent skin contact. [1][4]
- **Eye and Face Protection:** Safety glasses with side shields or goggles are essential to protect against dust and splashes.[4] A face shield may be necessary for operations with a higher risk of splashing.
- **Skin and Body Protection:** Wear suitable protective clothing to prevent skin exposure.[1][4] A lab coat is the minimum requirement.

## Operational and Disposal Plans: A Step-by-Step Guide

### Handling and Storage

- Handling:
  - Ensure adequate ventilation and work within a designated chemical fume hood.[5]
  - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][4]
  - Do not eat, drink, or smoke when using this product.[5]
  - Wash hands and face thoroughly after handling.[4][5]
  - Avoid contact with skin, eyes, and clothing.[4]
- Storage:
  - Store in a tightly closed container in a dry and well-ventilated place.[5]
  - Store locked up.[1][5]
  - Keep away from incompatible materials such as oxidizing agents.

#### First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor/physician.[1] Do not induce vomiting.[6] Rinse mouth.[5][6]
- If on Skin: Immediately wash with plenty of water and soap and rinse thoroughly.[6] Take off immediately all contaminated clothing and wash it before reuse.[4][6]
- If Inhaled: Supply fresh air or oxygen; call for a doctor.[6] If breathing is difficult, provide artificial respiration.[6]
- If in Eyes: Rinse cautiously with water for several minutes.[1] Remove contact lenses, if present and easy to do. Continue rinsing. Then consult a doctor.[1][6]

#### Spill and Leak Procedures

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as described above.

- Absorb the spill with an inert material such as sand, diatomite, or universal binders.<sup>[6]</sup>
- Collect the absorbed material into a suitable container for disposal.
- Dispose of the contaminated material as hazardous waste according to local, regional, national, and international regulations.<sup>[1][6]</sup>

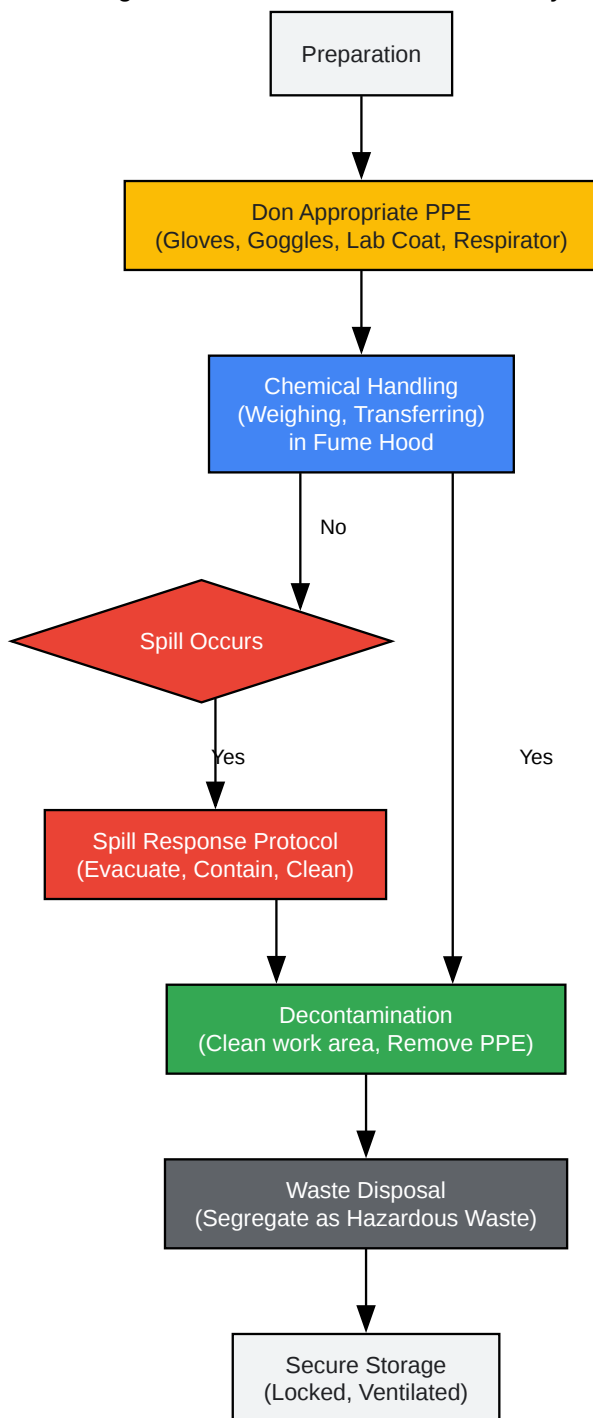
#### Disposal

Dispose of contents and containers in accordance with all local, regional, national, and international regulations.<sup>[1][4]</sup> This material should be treated as hazardous waste.

## Workflow for Safe Handling of 3,5-Dibromo-4-methylaniline

The following diagram outlines the logical workflow for the safe handling of **3,5-Dibromo-4-methylaniline** from preparation to disposal.

## Safe Handling Workflow for 3,5-Dibromo-4-methylaniline

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **3,5-Dibromo-4-methylaniline**.

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